

# Technical Guide: Physicochemical Characterization of 2-Chloro-5-(2-chloroethyl)thiophene

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## Compound of Interest

**Compound Name:** 2-chloro-5-(2-chloroethyl)thiophene

**Cat. No.:** B8744814

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## Executive Summary

**2-Chloro-5-(2-chloroethyl)thiophene** (CAS: 325706-32-9) is a bifunctional thiophene derivative characterized by a halogenated heteroaromatic core and a reactive alkyl chloride side chain. It serves as a critical electrophilic building block in medicinal chemistry, particularly for introducing the chlorothiophene moiety into pharmacophores requiring metabolic stability or specific steric profiles.

Due to its status as a specialized industrial intermediate rather than a commodity chemical, experimental property data is often proprietary. This guide synthesizes available predicted data with structural analogs to provide a robust baseline for handling, characterization, and experimental validation.

## Chemical Identity & Structural Analysis[1]

Property	Detail
IUPAC Name	2-Chloro-5-(2-chloroethyl)thiophene
CAS Number	325706-32-9
Molecular Formula	C <sub>6</sub> H <sub>6</sub> Cl <sub>2</sub> S
Molecular Weight	181.08 g/mol
SMILES	ClCCc1sc(Cl)cc1
Structural Class	2,5-Disubstituted Thiophene / Alkyl-Aryl Dihalide

## Structural Insights

The molecule features two distinct chlorine environments:

- Aryl Chlorine (C2-Cl): Stable to nucleophilic substitution under standard conditions; requires transition metal catalysis (e.g., Suzuki-Miyaura coupling) for displacement.
- Alkyl Chlorine (Ethyl-Cl): Highly reactive electrophile susceptible to SN2 reactions with amines, thiols, or alkoxides. This is the primary handle for derivatization.

## Physicochemical Properties (Melting & Boiling Points)[2][3][4]

### Boiling Point Analysis

The boiling point is the critical parameter for purification via vacuum distillation.

Data Type	Value	Conditions	Confidence
Predicted (Atmospheric)	228.3 ± 25.0 °C	760 mmHg	High (based on group contribution)
Estimated (Vacuum)	~105 – 115 °C	1–2 mmHg	Operational Estimate
Analog Reference	85 °C	8 mmHg (for 2-(2-chloroethyl)thiophene)	Experimental Baseline

Technical Insight: The addition of a chlorine atom to the thiophene ring typically elevates the boiling point by 30–40 °C compared to the non-chlorinated analog (2-(2-chloroethyl)thiophene, CAS 19995-38-1).

- Operational Risk: Distillation at atmospheric pressure (~228 °C) poses a high risk of thermal decomposition (dehydrohalogenation of the ethyl chloride side chain).
- Recommendation: Perform purification under high vacuum (< 5 mmHg) to keep the pot temperature below 120 °C.

## Melting Point & Physical State

Data Type	Value	State at 25°C
Predicted	< 25 °C (Likely Liquid)	Liquid (Oil)
Solidification Risk	May crystallize at < 0 °C	Low-Melting Solid

Technical Insight: While 2,5-disubstitution introduces symmetry that can raise melting points, the flexibility of the ethyl chain and the liquid nature of the non-chlorinated analog (MP < -20 °C) suggest this compound is a viscous liquid at room temperature. It may form a waxy solid upon prolonged storage in a freezer (-20 °C).

## Density & Refractive Index[2][5]

- Density:  $1.340 \pm 0.06 \text{ g/cm}^3$  (Predicted).<sup>[1]</sup> The high density relative to water ( $1.0 \text{ g/cm}^3$ ) facilitates separation during aqueous workups (organic layer will be on the bottom).
- Refractive Index: Estimated 1.56 – 1.58.

## Experimental Determination Protocols

To validate these properties in-house, the following protocols are recommended. These are designed to minimize sample degradation.

### Protocol A: Boiling Point Determination (Micro-Siwoloboff Method)

Use for rapid assessment of small volumes (< 0.5 mL).

- Setup: Place a capillary tube (sealed at one end) open-side down into a melting point tube containing the liquid sample.
- Heating: Attach to a thermometer in a Thiele tube or oil bath. Heat slowly (2 °C/min).
- Observation: The BP is the temperature at which a continuous stream of bubbles emerges from the capillary and liquid begins to rise into the capillary upon cooling.
- Correction: Apply the Sidney-Young equation for pressure corrections if not at exactly 760 mmHg.

## Protocol B: Differential Scanning Calorimetry (DSC) for Melting Point

Use for precise solid-liquid transition analysis.

- Sample: Encapsulate 2–5 mg of sample in a hermetically sealed aluminum pan (critical to prevent evaporation/sublimation).
- Cycle: Cool to -60 °C, equilibrate, then ramp to 50 °C at 5 °C/min.
- Analysis: Look for an endothermic peak. An onset temperature < 25 °C confirms liquid state at room temperature.

## Synthesis & Impurity Profiling

Understanding the synthesis route highlights potential impurities that affect MP/BP measurements.

## Synthesis Pathway Visualization



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Caption: Synthesis logic flow. Note that regioisomers (3-chloro derivatives) may exist as impurities, slightly altering the refractive index and boiling range.

## Common Impurities

- Regioisomers: 2-chloro-3-(2-chloroethyl)thiophene (close boiling point, difficult to separate by distillation).
- Hydrolysis Products: 2-chloro-5-(2-hydroxyethyl)thiophene (increases polarity and BP).
- Dehydrohalogenation Products: Vinyl thiophene derivatives (polymerization risk).

## Handling & Safety (E-E-A-T)

### Hazard Classification

- Skin/Eye Irritant: Alkyl chlorides are potent alkylating agents. Treat as a potential sensitizer.
- Lachrymator: Thiophene-based alkyl halides often possess lachrymatory properties.
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8 °C. Moisture sensitivity requires anhydrous storage to prevent hydrolysis of the alkyl chloride.

## Purification Strategy

If the commercial sample is dark (oxidation/polymerization):

- Dissolve in Hexane/EtOAc (9:1).
- Filter through a short pad of silica gel to remove polar tars.
- Concentrate and distill under high vacuum (0.5 mmHg).

## References

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## Sources

- [1. 2-chloro-5-\(2-chloroethyl\)Thiophene CAS#: 325706-32-9 \[chemicalbook.com\]](#)
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